

A Technical Guide to the Solubility of N,N-Diethylaniline in Organic Solvents

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Compound of Interest

Compound Name: Triethylaniline

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This technical guide provides a comprehensive overview of the solubility of N,N-diethylaniline in various organic solvents. Due to the ambiguity of the term "**triethylaniline**," this document focuses on N,N-diethylaniline, a widely used chemical intermediate. While extensive quantitative solubility data is not readily available in public literature, this guide compiles existing qualitative information, outlines a detailed experimental protocol for determining solubility, and presents a visual workflow for this procedure.

Solubility Profile of N,N-Diethylaniline

N,N-diethylaniline is a tertiary amine that is generally soluble in a range of common organic solvents. Its solubility is attributed to its molecular structure, which includes both a non-polar benzene ring and a polar tertiary amine group. This allows for favorable interactions with a variety of solvent types.

Quantitative Solubility Data

Precise quantitative solubility data for N,N-diethylaniline across a wide spectrum of organic solvents is limited in publicly accessible databases. However, its solubility in water has been reported as 1 gram in 70 mL at 12 °C.^{[1][2][3][4]}

Qualitative Solubility Summary

The following table summarizes the qualitative solubility of N,N-diethylaniline in common organic solvents based on available information. "Miscible" indicates that the substances will mix in all proportions, forming a homogeneous solution. "Slightly miscible" or "slightly soluble" suggests limited solubility.

Solvent Class	Specific Solvents	Qualitative Solubility
Water	Water	Slightly Soluble/Slightly Miscible[5][6]
Alcohols	Ethanol	Soluble/Slightly Miscible[1][5][6][7][8]
Ethers	Diethyl Ether	Soluble/Slightly Miscible[1][6][7][8]
Ketones	Acetone	Miscible[3][5]
Aromatic Hydrocarbons	Benzene	Soluble[7][8]
Halogenated Hydrocarbons	Chloroform	Soluble/Slightly Miscible[1][5][7][8]

Experimental Protocol for Determining Solubility

For researchers requiring precise quantitative solubility data, the gravimetric method is a reliable and straightforward approach. This protocol details the steps to determine the solubility of a liquid solute, such as N,N-diethylaniline, in an organic solvent.

Objective

To determine the concentration of a saturated solution of N,N-diethylaniline in a specific organic solvent at a controlled temperature.

Materials

- N,N-diethylaniline (solute)
- Organic solvent of interest

- Conical flask or sealed vials
- Magnetic stirrer and stir bars
- Constant temperature bath (e.g., water bath)
- Analytical balance (accurate to at least 0.1 mg)
- Glass pipettes and bulbs
- Pre-weighed evaporating dish or watch glass
- Drying oven
- Syringe filter (if necessary for clarification)

Procedure

- Preparation of a Saturated Solution:
 - Add a known volume of the selected organic solvent to a conical flask.
 - Place the flask in a constant temperature bath set to the desired experimental temperature.
 - Gradually add an excess of N,N-diethylaniline to the solvent while continuously stirring. "Excess" is defined as the point where a separate liquid phase of N,N-diethylaniline is observed and does not dissolve with further stirring.
 - Allow the mixture to stir for a sufficient period (e.g., 24 hours) to ensure equilibrium is reached and the solution is saturated.
- Sample Collection:
 - Turn off the stirrer and allow any undissolved N,N-diethylaniline to settle.
 - Carefully pipette a known volume (e.g., 10 mL) of the clear, saturated supernatant into a pre-weighed evaporating dish. Avoid transferring any of the undissolved solute. If

necessary, use a syringe filter to ensure the collected sample is free of undissolved droplets.

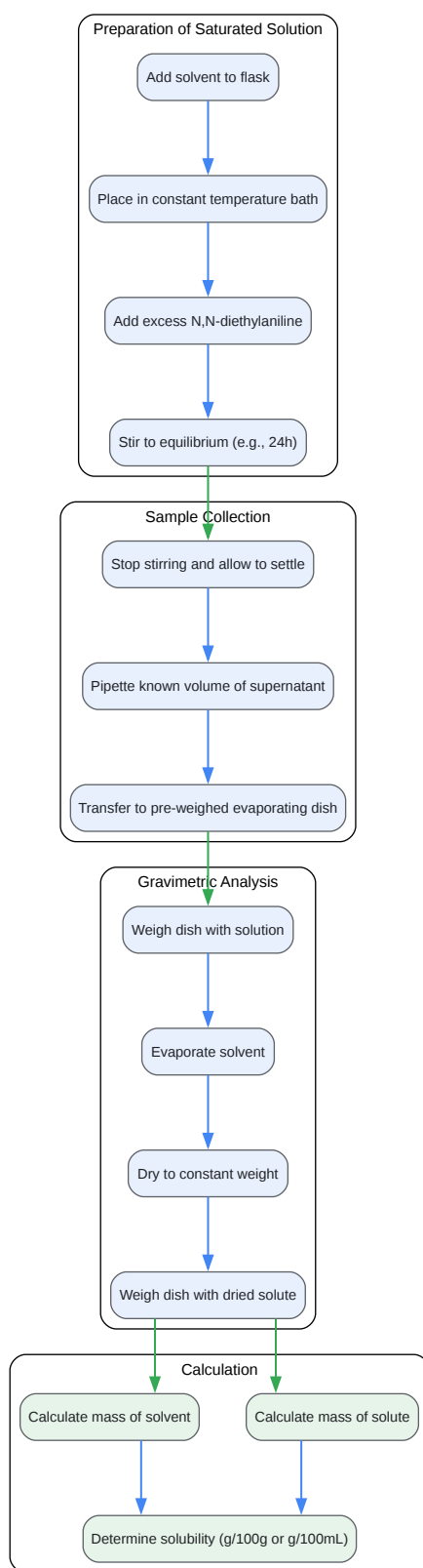
- Gravimetric Analysis:
 - Weigh the evaporating dish containing the aliquot of the saturated solution to determine the total mass of the solution.
 - Carefully evaporate the solvent in a well-ventilated fume hood or using a rotary evaporator. The evaporation temperature should be kept low enough to prevent any loss of the less volatile N,N-diethylaniline.
 - Once the solvent has evaporated, place the evaporating dish in a drying oven at a temperature below the boiling point of N,N-diethylaniline to remove any residual solvent.
 - Cool the dish in a desiccator and weigh it. Repeat the drying and weighing steps until a constant mass is achieved. This final mass represents the mass of the dissolved N,N-diethylaniline.

Calculation of Solubility

- Mass of the solvent:
 - $\text{Mass of solvent} = (\text{Mass of dish} + \text{solution}) - (\text{Mass of dish} + \text{dried solute})$
- Mass of the solute:
 - $\text{Mass of solute} = (\text{Mass of dish} + \text{dried solute}) - (\text{Mass of empty dish})$
- Solubility:
 - Solubility is typically expressed as grams of solute per 100 grams of solvent or grams of solute per 100 mL of solvent.

Experimental Workflow Visualization

The following diagram illustrates the key steps in the experimental determination of solubility using the gravimetric method.



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Experimental workflow for solubility determination.

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